

3-Amino-5-bromobenzene-1-sulfonamide

literature review

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Compound of Interest

Compound Name: 3-Amino-5-bromobenzene-1-sulfonamide

Cat. No.: B6591086

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An In-Depth Technical Guide to **3-Amino-5-bromobenzene-1-sulfonamide**: Synthesis, Reactivity, and Applications in Drug Discovery

Abstract

3-Amino-5-bromobenzene-1-sulfonamide is a trifunctional aromatic compound that serves as a versatile building block in medicinal chemistry and materials science. Its unique substitution pattern, featuring an amine, a bromine atom, and a sulfonamide group, offers three distinct points for chemical modification. This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's physicochemical properties, a robust synthetic pathway with mechanistic insights, and its vast potential for creating diverse molecular libraries. We explore its applications as a scaffold for enzyme inhibitors and discuss key chemical transformations that underpin its utility in the development of novel therapeutics.

Introduction: A Trifunctional Scaffold for Modern Medicinal Chemistry

The sulfonamide functional group is a cornerstone of modern pharmacology, forming the basis for a wide array of drugs, including antibacterial, diuretic, and anti-inflammatory agents.^{[1][2]} These compounds primarily exert their antibacterial effects by acting as competitive

antagonists of para-aminobenzoic acid (PABA) in the bacterial folic acid synthesis pathway, a mechanism that has saved countless lives since their discovery.[\[3\]](#)[\[4\]](#)

3-Amino-5-bromobenzene-1-sulfonamide (CAS No. 1261817-84-8) emerges as a particularly valuable intermediate within this chemical class.[\[5\]](#) It is not an end-product therapeutic but rather a strategic starting material. The molecule's architecture—an aniline, a brominated aromatic ring, and a primary sulfonamide—presents a trifecta of reactive sites. This allows for a modular and strategic approach to drug design, enabling chemists to systematically explore structure-activity relationships (SAR) by modifying each functional group independently.[\[6\]](#)

Physicochemical and Safety Profile

A clear understanding of a compound's properties is critical for its effective use in a laboratory setting.

Property	Value	Source
CAS Number	1261817-84-8	[5] [7]
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂ S	[5] [7]
Molecular Weight	251.10 g/mol	[5]
Storage	Room Temperature, Sealed in Dry, Keep in Dark Place	[5] [7]

Table 1: Physicochemical Properties of **3-Amino-5-bromobenzene-1-sulfonamide**.

From a safety perspective, this compound must be handled with appropriate care, consistent with its classification.

Hazard Statement Code	Description	Source
H302	Harmful if swallowed	[7]
H315	Causes skin irritation	[7]
H319	Causes serious eye irritation	[7]
H332	Harmful if inhaled	[7]
H335	May cause respiratory irritation	[7]

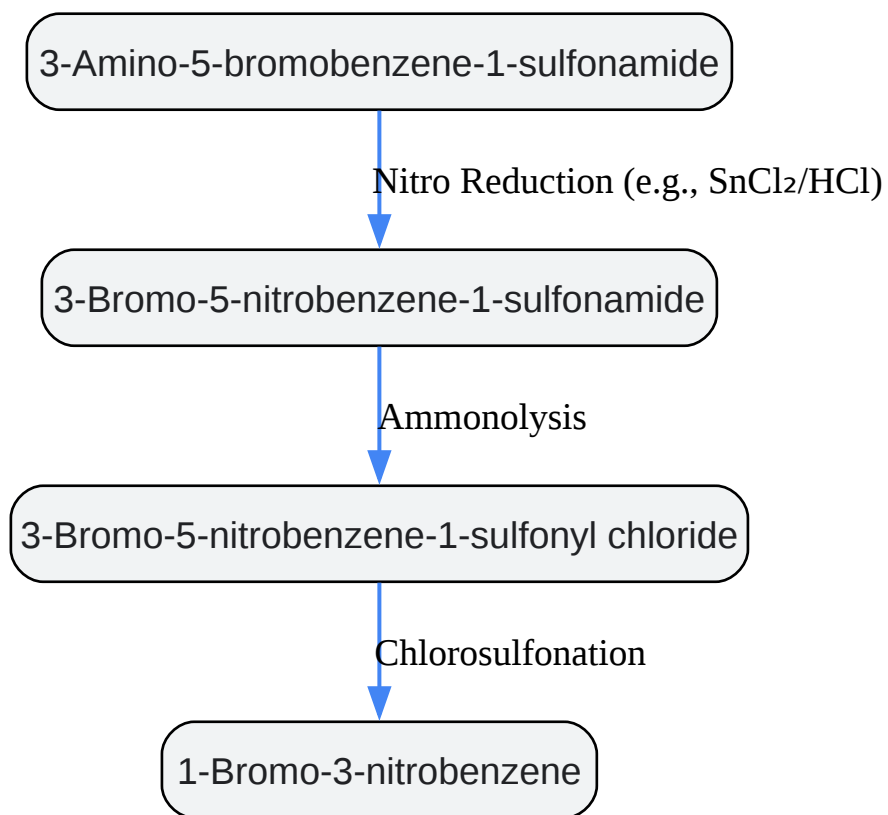
Table 2: GHS Hazard Statements.

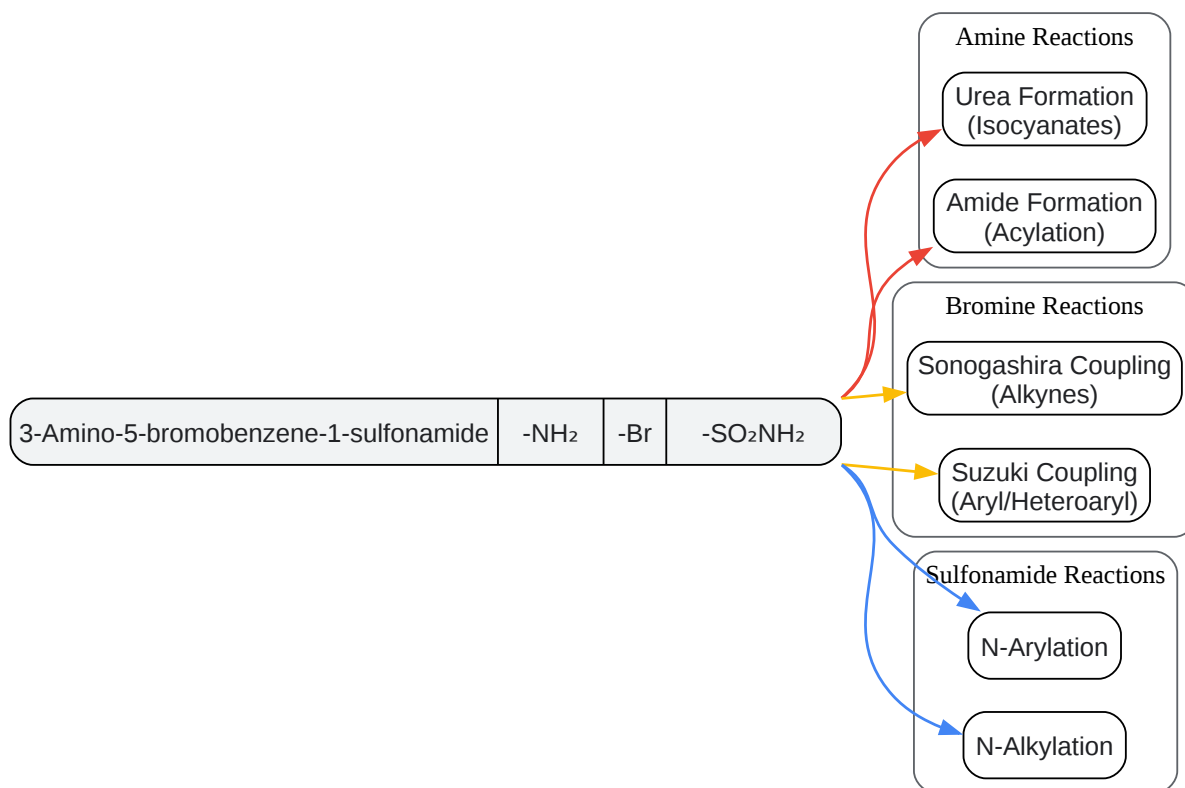
Synthesis and Mechanistic Considerations

While commercially available from various suppliers, understanding the synthesis of **3-Amino-5-bromobenzene-1-sulfonamide** provides crucial insights into its chemistry and potential impurities. A logical and efficient synthetic route can be designed starting from the readily available 1-bromo-3-nitrobenzene.

Retrosynthetic Analysis

A retrosynthetic approach reveals a multi-step pathway that leverages well-established, high-yielding reactions common in industrial and academic organic synthesis.





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References

- 1. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]

- 2. openaccesspub.org [openaccesspub.org]
- 3. STUDIES ON THE ANTIBACTERIAL ACTION OF THE SULFONAMIDE DRUGS: I. THE RELATION OF p-AMINO BENZOIC ACID TO THE MECHANISM OF BACTERIOSTASIS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. STUDIES ON THE ANTIBACTERIAL ACTION OF THE SULFONAMIDE DRUGS : I. THE RELATION OF p-AMINO BENZOIC ACID TO THE MECHANISM OF BACTERIOSTASIS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. lab-chemicals.com [lab-chemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. achmem.com [achmem.com]
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